

Glauberite mineral properties and formation environments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Glauberite*

Cat. No.: *B1149158*

[Get Quote](#)

An In-depth Technical Guide to the Mineral Glauberite

This guide provides a comprehensive overview of the mineral **glauberite**, focusing on its core properties, formation environments, and associated minerals. The information is tailored for researchers, scientists, and professionals in drug development who may encounter this mineral in various contexts.

Physicochemical and Crystallographic Properties

Glauberite, with the chemical formula $\text{Na}_2\text{Ca}(\text{SO}_4)_2$, is a sodium calcium sulfate mineral.[1][2] It belongs to the anhydrous sulfate subgroup of minerals.[1][3] The name is derived from its chemical similarity to "Glauber's salt" (hydrous sodium sulfate), named after the German alchemist Johann Rudolf Glauber.[4][5]

The key physical, chemical, and crystallographic properties of **glauberite** are summarized in the tables below for easy reference and comparison.

Table 1: Physical Properties of **Glauberite**

Property	Value	References
Mohs Hardness	2.5 - 3.0	[1] [3] [4] [5] [6] [7] [8] [9] [10] [11] [12]
Specific Gravity	2.7 - 2.85 g/cm ³	[1] [3] [4] [6] [7] [8] [9] [10] [11] [13]
Cleavage	Perfect on {001}, imperfect/indistinct on {110}	[1] [3] [4] [6] [7] [14]
Fracture	Conchoidal	[1] [4] [6] [7] [9] [10] [14]
Luster	Vitreous, greasy, waxy, to dull; pearly on cleavage surfaces	[1] [3] [4] [6] [7] [8] [9] [11] [14]
Transparency	Transparent to translucent	[1] [3] [4] [6] [7] [8] [9] [11] [13] [14]
Streak	White	[1] [3] [4] [6] [9] [10] [12] [14]
Taste	Slightly saline, bitter	[4] [8] [9] [14]

Table 2: Chemical Composition of **Glauberite**

Constituent	Oxide	Weight %	References
Sodium (Na)	Na ₂ O	22.28%	[13] [14] [15]
Calcium (Ca)	CaO	20.16%	[13] [14] [15]
Sulfur (S)	SO ₃	57.56%	[13] [14] [15]
Oxygen (O)	-	46.01%	[3] [13] [15]
Total	100.00%	[13] [14] [15]	

Table 3: Crystallographic and Optical Properties of **Glauberite**

Property	Value	References
Crystal System	Monoclinic	[1][3][4][5][6][7][9][11][14][16]
Crystal Class	Prismatic (2/m)	[1][6][14]
Space Group	C2/c	[1][6][14]
Unit Cell Parameters	$a = 10.129 \text{ \AA}$, $b = 8.306 \text{ \AA}$, $c = 8.533 \text{ \AA}$; $\beta = 112.19^\circ$	[1][6][14]
Optical Properties	Biaxial (-)	[1][6][10][13][14]
Refractive Index	$n_\alpha = 1.507\text{--}1.515$, $n_\beta = 1.527\text{--}1.535$, $n_\gamma = 1.529\text{--}1.536$	[1][6][8][10][14]
Birefringence	$\delta = 0.022$	[1][10]
2V Angle	24° to 34°	[1][6]

Formation Environments and Geological Occurrence

Glauberite is primarily an evaporite mineral, forming in both continental and marine settings.[1][3] Its presence is indicative of arid or saline conditions.

- **Evaporite Deposits:** The most common environment for **glauberite** formation is in lacustrine (lake bed) and marine salt deposits.[1][3][10][11] It precipitates from the evaporation of water rich in dissolved sodium, calcium, and sulfate ions.[3] These environments often lead to the formation of "floater" crystals, which are well-developed and unattached to a matrix.[7]
- **Hydrothermal Deposits:** **Glauberite** can also form in low-temperature hydrothermal veins, precipitating from sulfate-rich solutions.[1][3][11]
- **Fumarolic Sublimates:** It has been identified as a sublimate deposited near fumaroles, where volcanic gases rich in sulfur compounds react with other elements.[1][10][14]
- **Basaltic Amygdules:** In some cases, **glauberite** forms in the cavities (amygdules) of basaltic rocks.[1][14]

- Nitrate Deposits: It is also found in nitrate deposits in arid climates.[\[1\]](#)[\[10\]](#)[\[14\]](#)

Due to its solubility in water, **glauberite** is often altered to other minerals, most commonly gypsum, especially in humid environments.[\[1\]](#)[\[3\]](#) This leads to the frequent occurrence of pseudomorphs, where another mineral replaces **glauberite** while retaining its original crystal shape.[\[1\]](#)[\[3\]](#)[\[4\]](#) Hollow casts of former **glauberite** crystals are also common.[\[1\]](#)[\[7\]](#)

Glauberite is typically found in association with other evaporite minerals. The specific mineral assemblage can provide further information about the depositional environment. Common associated minerals include:

- Halite (NaCl)[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)[\[10\]](#)[\[14\]](#)[\[17\]](#)
- Gypsum (CaSO₄·2H₂O)[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[8\]](#)[\[14\]](#)[\[17\]](#)
- Thenardite (Na₂SO₄)[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)[\[14\]](#)
- Anhydrite (CaSO₄)[\[1\]](#)[\[7\]](#)[\[14\]](#)[\[17\]](#)
- Calcite (CaCO₃)[\[3\]](#)[\[4\]](#)[\[8\]](#)
- Polyhalite (K₂Ca₂Mg(SO₄)₄·2H₂O)[\[1\]](#)[\[14\]](#)
- Mirabilite (Na₂SO₄·10H₂O)[\[1\]](#)[\[14\]](#)
- Sassolite (H₃BO₃)[\[1\]](#)[\[14\]](#)
- Blödite (Na₂Mg(SO₄)₂·4H₂O)[\[1\]](#)[\[14\]](#)

Experimental Protocols

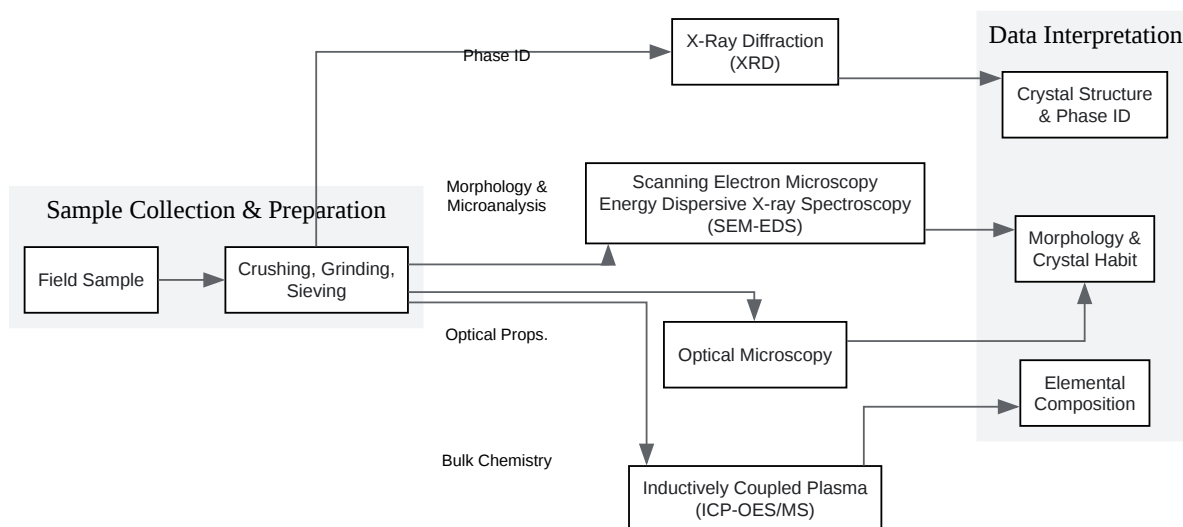
Detailed experimental protocols for the synthesis and characterization of **glauberite** are typically found in specialized geochemistry and materials science literature. While specific protocols were not detailed in the initial search, standard mineralogical and chemical analyses would be employed.

- Synthesis: Laboratory synthesis of **glauberite** would likely involve the controlled evaporation of an aqueous solution containing stoichiometric amounts of sodium sulfate and calcium

sulfate at specific temperature and pressure conditions to mimic its natural formation.

- Characterization - X-ray Diffraction (XRD): Powder or single-crystal XRD is the definitive method for confirming the crystal structure and unit cell parameters of **glauberite**. The resulting diffraction pattern serves as a fingerprint for the mineral.
- Characterization - Spectroscopic Methods: Techniques such as Raman and Infrared (IR) spectroscopy would be used to identify the vibrational modes of the sulfate anions, confirming the chemical bonding within the crystal lattice.
- Characterization - Chemical Analysis: Inductively Coupled Plasma (ICP) with either Mass Spectrometry (MS) or Optical Emission Spectrometry (OES) would be used to determine the precise elemental composition of a sample, verifying the Na:Ca:S ratio.
- Characterization - Thermal Analysis: Techniques like Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) would be employed to study the thermal stability of **glauberite** and its phase transitions upon heating.

The following diagram illustrates a general workflow for the characterization of a potential **glauberite** sample.

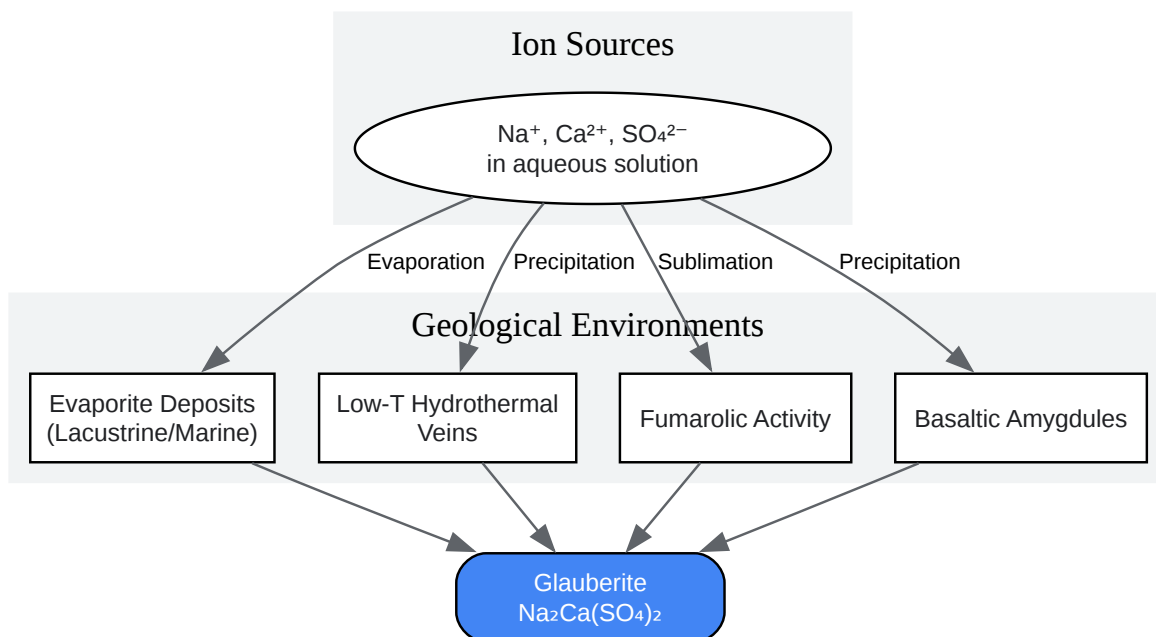


[Click to download full resolution via product page](#)

Caption: A generalized experimental workflow for the characterization of **glauberite**.

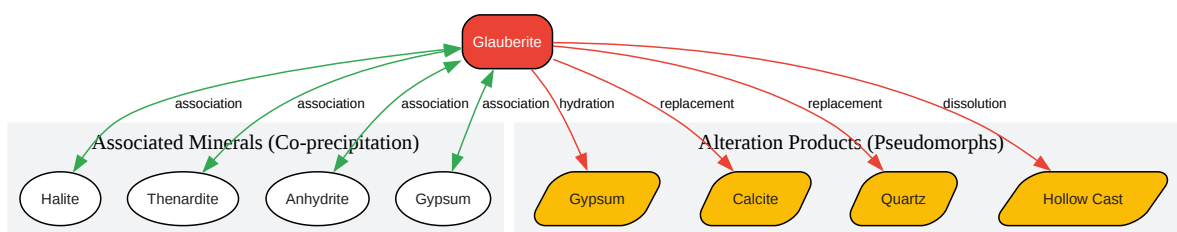
Visualizations of Formation and Relationships

The following diagrams illustrate the formation pathways and mineralogical relationships of **glauberite**.



[Click to download full resolution via product page](#)

Caption: Formation pathways of **glauberite** in various geological settings.



[Click to download full resolution via product page](#)

Caption: Relationships between **glauberite**, associated minerals, and alteration products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Glauberite - Wikipedia [en.wikipedia.org]
- 2. glauberite - Wiktionary, the free dictionary [en.wiktionary.org]
- 3. celestiaearthminerals.com [celestiaearthminerals.com]
- 4. galleries.com [galleries.com]
- 5. Glauberite Pseudomorph Crystals [crystalage.com]
- 6. mindat.org [mindat.org]
- 7. minerals.net [minerals.net]
- 8. Glauberite - National Gem Lab [nationalgemlab.in]
- 9. allmineralsrock.com [allmineralsrock.com]
- 10. Glauberite - Encyclopedia [le-comptoir-geologique.com]
- 11. Glauberite - Celestial Earth Minerals [celestiaearthminerals.com]
- 12. Glauberite (Glauberite) - Rock Identifier [rockidentifier.com]
- 13. Glauberite Mineral Data [webmineral.com]
- 14. handbookofmineralogy.org [handbookofmineralogy.org]
- 15. ins-europa.org [ins-europa.org]
- 16. Glauberite | $\text{CaNa}_2\text{O}_8\text{S}_2$ | CID 13628896 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 17. thecrystalcouncil.com [thecrystalcouncil.com]
- To cite this document: BenchChem. [Glauberite mineral properties and formation environments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1149158#glauberite-mineral-properties-and-formation-environments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com